

Structural analysis of alpha-fluoroalkylthio acetonitriles

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Compound of Interest

Compound Name: 2-
[(difluoromethyl)sulfanyl]acetonitrile

CAS No.: 142254-66-8

Cat. No.: B6275619

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An In-Depth Technical Guide to the Structural Analysis of α -Fluoroalkylthio Acetonitriles

Abstract

The incorporation of fluorine into organic molecules profoundly influences their physicochemical and biological properties, a strategy widely employed in the development of pharmaceuticals and agrochemicals. α -Fluoroalkylthio acetonitriles represent a significant class of organofluorine compounds, serving as versatile building blocks in synthetic chemistry. Their unique structural features, arising from the interplay between the electron-withdrawing nitrile and fluoroalkyl groups and the sulfur atom, necessitate a multi-faceted analytical approach for unambiguous characterization. This guide provides a comprehensive overview of the principles, experimental protocols, and data interpretation strategies for the structural elucidation of these molecules, intended for researchers and professionals in chemical synthesis and drug development.

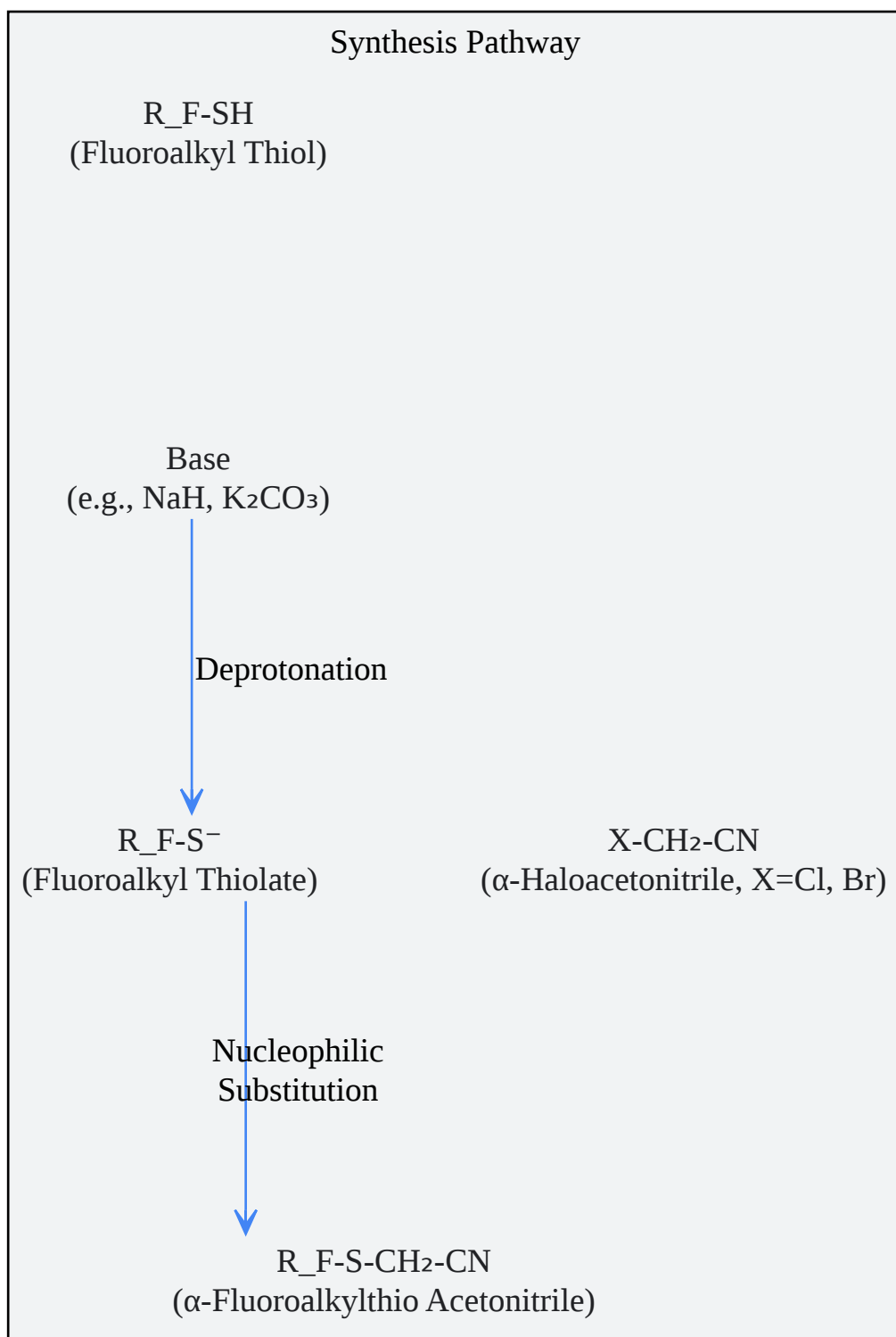
Introduction: The Significance of Fluorinated Acetonitriles

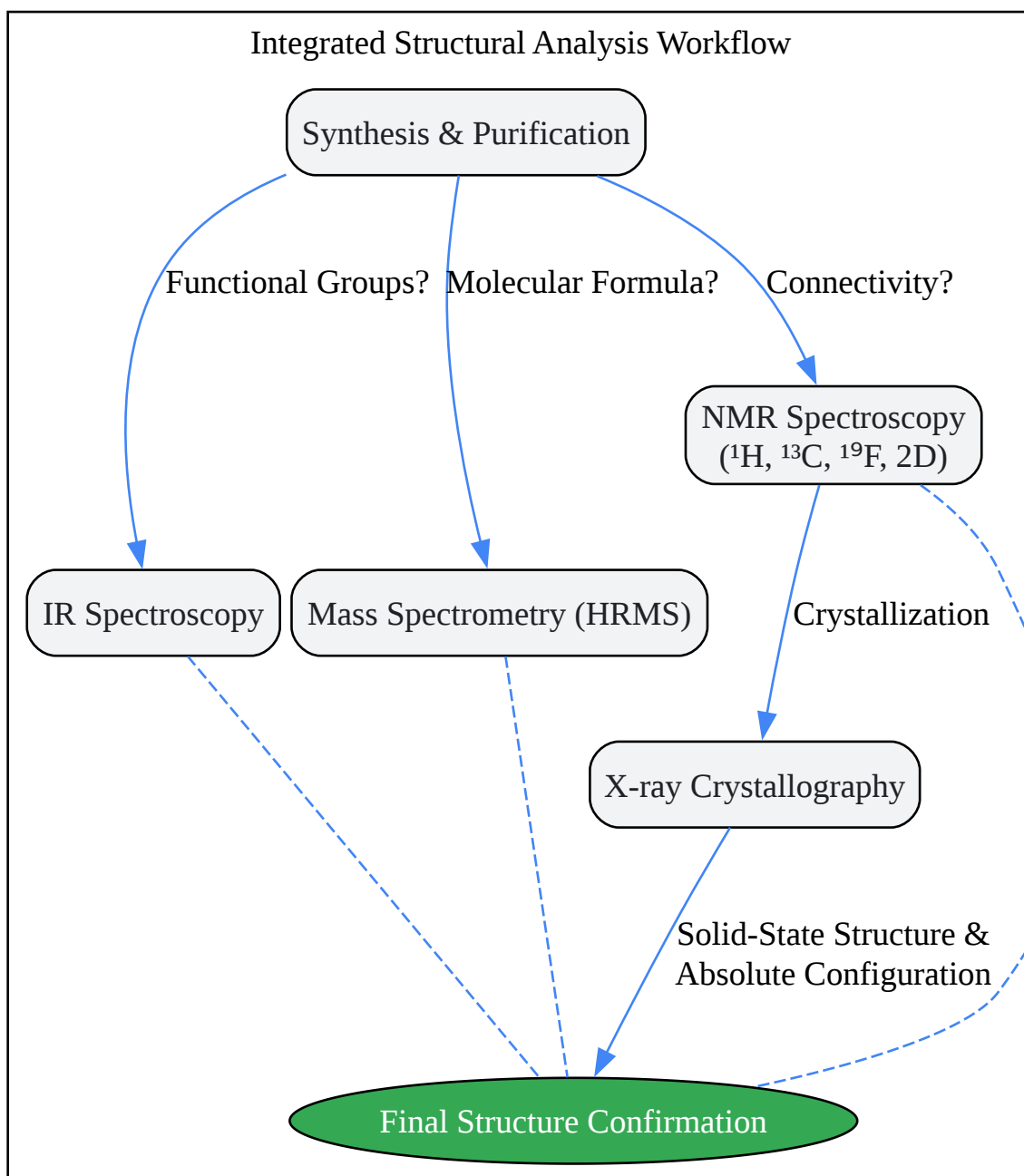
The strategic introduction of fluoroalkyl groups can dramatically alter a molecule's lipophilicity, metabolic stability, and binding affinity. When combined with a thioether linkage and a nitrile group at the α -position, the resulting α -fluoroalkylthio acetonitriles become potent synthons for creating complex, biologically active molecules. The nitrile group offers a versatile handle for further chemical transformations, while the sulfur atom and the adjacent stereocenter introduce additional structural and functional diversity.

Accurate structural determination is paramount to understanding structure-activity relationships (SAR) and ensuring the quality and reproducibility of synthetic endeavors. This guide details the synergistic application of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and X-ray Crystallography to achieve a holistic structural understanding.

Synthesis and Purification Overview

While a detailed synthetic discussion is beyond the scope of this guide, a brief overview is necessary as the synthetic route provides crucial clues about the potential structure and impurities. A common method for synthesizing these compounds is through the nucleophilic substitution of an α -haloacetonitrile with a fluoroalkylthiolate.





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